

Technical Support Center: Adagrasib (MRTX849)

Synthesis & Impurity Profiling

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Compound of Interest

Compound Name: 4-Bromo-2-(6-azaspiro[2.5]octan-6-yl)benzoic acid

Cat. No.: B13912045

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Current Status: Operational Subject: Troubleshooting Intermediate Synthesis & Byproduct Identification for MRTX849 Audience: Process Chemists, Medicinal Chemists, CMC Leads

Executive Technical Overview

Adagrasib (MRTX849) represents a class of covalent KRAS G12C inhibitors characterized by a tetrahydropyridopyrimidine core.^{[1][2][3][4][5]} While early medicinal chemistry routes relied heavily on Palladium-catalyzed cross-couplings (Buchwald-Hartwig), recent process optimization has shifted toward transition-metal-free SNAr strategies to reduce cost and heavy metal contamination.

This guide focuses on the Second-Generation (Optimized) Route, which utilizes sequential Nucleophilic Aromatic Substitutions (SNAr) and oxidation sequences. Control of regiochemistry and oxidation states is the primary challenge in this workflow.

Core Chemical Architecture

- Scaffold: 5,6,7,8-tetrahydropyrido[3,4-d]pyrimidine.

- Key Stereochemistry: Chiral piperazine linker and atropisomerism (axial chirality) induced by the hindered biaryl system.
- Warhead: 2-Fluoroacrylamide (covalent binder to Cysteine-12).

Interactive Troubleshooting Modules

Module A: The Sulfide-to-Sulfone Oxidation (Core Activation)

Context: In the optimized route, the C4-position of the pyrimidine core is often activated by oxidizing a sulfide (e.g., -SMe or -SiPr) to a sulfone (-SO₂R) or sulfoxide (-SOR) to serve as a leaving group for the subsequent S_NAr reaction.

Symptom	Probable Cause	Technical Resolution
Incomplete Conversion (High Residual Sulfide)	Stalled Oxidation: H ₂ O ₂ decomposition or insufficient catalyst activity (if using tungstate/molybdate).	Protocol Adjustment: Maintain pH < 5 during H ₂ O ₂ addition to prevent base-catalyzed decomposition. If using m-CPBA, ensure anhydrous conditions. Check: Verify peroxide potency via iodometric titration before use.
Over-Oxidation / N-Oxide Formation	Non-Selective Oxidation: The tertiary amine in the pyridine ring or the piperazine (if attached) is susceptible to N-oxidation.	Scavenger Protocol: Use a selective oxidant like Oxone® or control equivalents of m-CPBA strictly at 0°C. If N-oxide forms, treat with mild reducing agent (e.g., NaHSO ₃) or PCl ₃ (though PCl ₃ is harsh).
"Bis-isopropylated" Impurity	Thiourea Condensation Error: During the installation of the sulfide via isopropyl isothiuronium iodide, condensation can occur twice if stoichiometry is off.	Stoichiometry Control: Ensure strict 1:1 equivalent of the isothiuronium salt. Monitor the Dieckmann condensation precursor.

Module B: Regioselective SNAr Coupling (The Piperazine Install)

Context: The displacement of the leaving group at C4 by the chiral piperazine is the critical convergent step. The core has two electrophilic sites (C2 and C4).

Symptom	Probable Cause	Technical Resolution
Regioisomer Contamination (>1% C2-isomer)	Temperature/Base Sensitivity: C4 is kinetically favored, but higher temperatures or strong bases can promote thermodynamic C2 substitution.	Thermodynamic Control: Conduct the SNAr at the lowest viable temperature (typically <0°C to RT). Use a non-nucleophilic base (DIPEA) rather than inorganic carbonates if solubility is an issue. Validation: Monitor ratio via HPLC (C4 product typically elutes earlier than C2 on C18).
Hydrolysis Product (4-OH species)	Wet Solvents/Hygroscopic Reagents: Water competes with the piperazine amine for the sulfone/chloride leaving group.	Solvent Drying: Ensure DMF/NMP water content is <0.05%. Reagent Check: The chiral piperazine salt must be free-based or used with excess base to outcompete water.
Racemization of Piperazine	Harsh SNAr Conditions: Although rare, prolonged heating with strong base can erode the enantiomeric excess (ee) of the chiral piperazine.	Chiral HPLC Monitoring: Establish a chiral method (e.g., Chiralpak AD-H) early. If ee drops, switch to a more reactive leaving group (Sulfone > Sulfoxide > Cl) to lower reaction temperature.

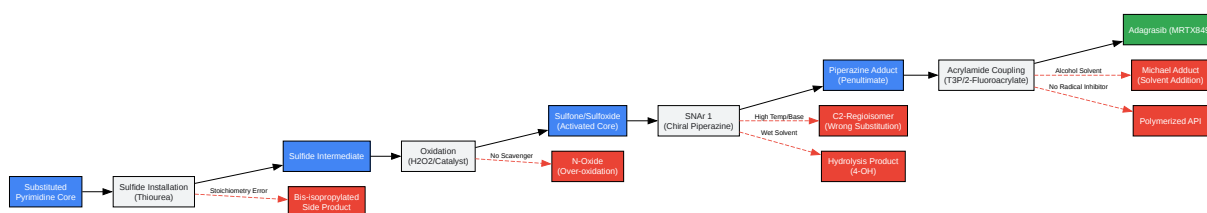
Module C: The "Warhead" Attachment (Acrylamide)

Context: The final step involves coupling the secondary amine of the piperazine with 2-fluoroacrylic acid (or its salt/chloride).

Symptom	Probable Cause	Technical Resolution
Polymerization of Product	Lack of Radical Scavenger: The 2-fluoroacrylamide moiety is highly prone to radical polymerization.	Stabilization: Add MEHQ (hydroquinone monomethyl ether) or BHT (100-500 ppm) to the reaction mixture and workup solvents. Keep protected from light.
Michael Addition Adducts	Nucleophilic Solvent/Impurities: Alcohol solvents or residual water can add across the double bond (Michael addition).	Solvent Switch: Avoid primary alcohols (MeOH, EtOH). Use DCM, THF, or Me-THF. Quench reactions with dilute acid rather than basic water to prevent base-catalyzed Michael addition of water.
Tosylated Piperazine Impurity	Carryover from Salt: If the piperazine intermediate was isolated as a Tosylate salt, residual Ts-Cl or mixed anhydrides can form.	Salt Break: Ensure complete free-basing of the penultimate intermediate before adding the coupling agent (T3P).

Visualizing the Impurity Landscape

The following diagram maps the Second-Generation Synthesis flow and the origin points of critical byproducts.



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Figure 1: Process flow for the optimized Adagrasib synthesis, highlighting critical control points (CCPs) where impurities branch from the main pathway.

Frequently Asked Questions (FAQs)

Q1: We are seeing a persistent impurity at RRT 1.05 in the final coupling step. It has a mass of [M+18]. What is it? A: This is likely the Michael Addition water adduct. Even if your solvents are dry, the basic workup of the acrylamide reaction can catalyze the addition of water across the 2-fluoroacrylamide double bond.

- **Verification:** Isolate the peak. If the ^1H NMR shows loss of the vinylic protons (5.5–6.5 ppm region) and appearance of a $\text{CH}_2\text{-CH(OH)}$ system, it is the hydrate.
- **Prevention:** Perform a rapid, acidic quench (e.g., dilute citric acid) rather than a prolonged basic workup.

Q2: Why is the "Green" SNAr route preferred over the Buchwald-Hartwig route for the chloronaphthyl installation? A: While Buchwald-Hartwig is effective, the heterocyclic core of Adagrasib is a strong ligand for Palladium. Removing Pd to <10 ppm requires extensive

scavenging (SiliaMetS® or similar) and recrystallization, which reduces yield. The SNAr route avoids heavy metals entirely, simplifying the regulatory impurity profile [1].

Q3: How do we distinguish between the C2 and C4 regioisomers during the piperazine coupling? A:

- NMR: The C4-substituted product typically shows a distinct shielding effect on the adjacent pyridine ring protons compared to the C2-isomer.
- UV Profile: The conjugation systems differ. The C4-isomer often has a slightly lower λ -max compared to the C2-isomer.
- Synthesis of Standard: It is highly recommended to intentionally synthesize the C2-isomer (by blocking C4 or using extreme temperatures) to use as a system suitability standard for your HPLC method.

Q4: Can we use the Tosylate salt of the piperazine intermediate? A: Yes, the Tosylate salt is often more crystalline and stable than the HCl salt. However, you must ensure the "Tosylated Piperazine" impurity (where the Tosyl group transfers to the secondary amine) is monitored. This usually happens if the free-basing is incomplete before the coupling agent is added [2].

References

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